

In-Depth Technical Guide: Ethyl 3-oxotetradecanoate (CAS: 74124-22-4)

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Compound of Interest

Compound Name: *Ethyl 3-oxotetradecanoate*

Cat. No.: *B1296510*

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Introduction

Ethyl 3-oxotetradecanoate, with the CAS number 74124-22-4, is a β -keto ester that serves as a valuable intermediate in various synthetic applications, particularly in the pharmaceutical and chemical industries. Its structure, featuring a long alkyl chain and a reactive β -keto ester moiety, makes it a versatile building block for the synthesis of more complex molecules. This technical guide provides a comprehensive overview of its chemical properties, a detailed experimental protocol for its synthesis, and an analysis of its spectral data.

Chemical and Physical Properties

Ethyl 3-oxotetradecanoate is also known by several synonyms, including Ethyl dodecanoylacetate and 3-oxo-tetradecanoic acid ethyl ester.^[1] A summary of its key quantitative properties is presented in Table 1.

Table 1: Physicochemical Properties of **Ethyl 3-oxotetradecanoate**

Property	Value	Reference(s)
CAS Number	74124-22-4	[1]
Molecular Formula	C ₁₆ H ₃₀ O ₃	[2]
Molecular Weight	270.41 g/mol	[2]
Boiling Point	173-175 °C (at 10 Torr)	[2]
Density (Predicted)	0.922 ± 0.06 g/cm ³	[2]
Refractive Index	1.444	[2]
Flash Point	126.8 °C	[2]
Vapor Pressure	0.00065 mmHg at 25°C	[2]
pKa (Predicted)	10.67 ± 0.46	[2]

Synthesis

The primary method for the synthesis of **Ethyl 3-oxotetradecanoate** is the Claisen condensation, a carbon-carbon bond-forming reaction between two esters in the presence of a strong base.[\[3\]](#)[\[4\]](#)[\[5\]](#) In this specific synthesis, ethyl laurate (ethyl dodecanoate) is condensed with ethyl acetate.

Experimental Protocol: Claisen Condensation

This protocol outlines a general procedure for the synthesis of **Ethyl 3-oxotetradecanoate** via a mixed Claisen condensation.

Materials:

- Ethyl laurate (Ethyl dodecanoate)
- Ethyl acetate
- Sodium ethoxide (NaOEt)
- Anhydrous ethanol

- Toluene
- Hydrochloric acid (HCl), dilute aqueous solution
- Saturated aqueous sodium chloride (brine)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

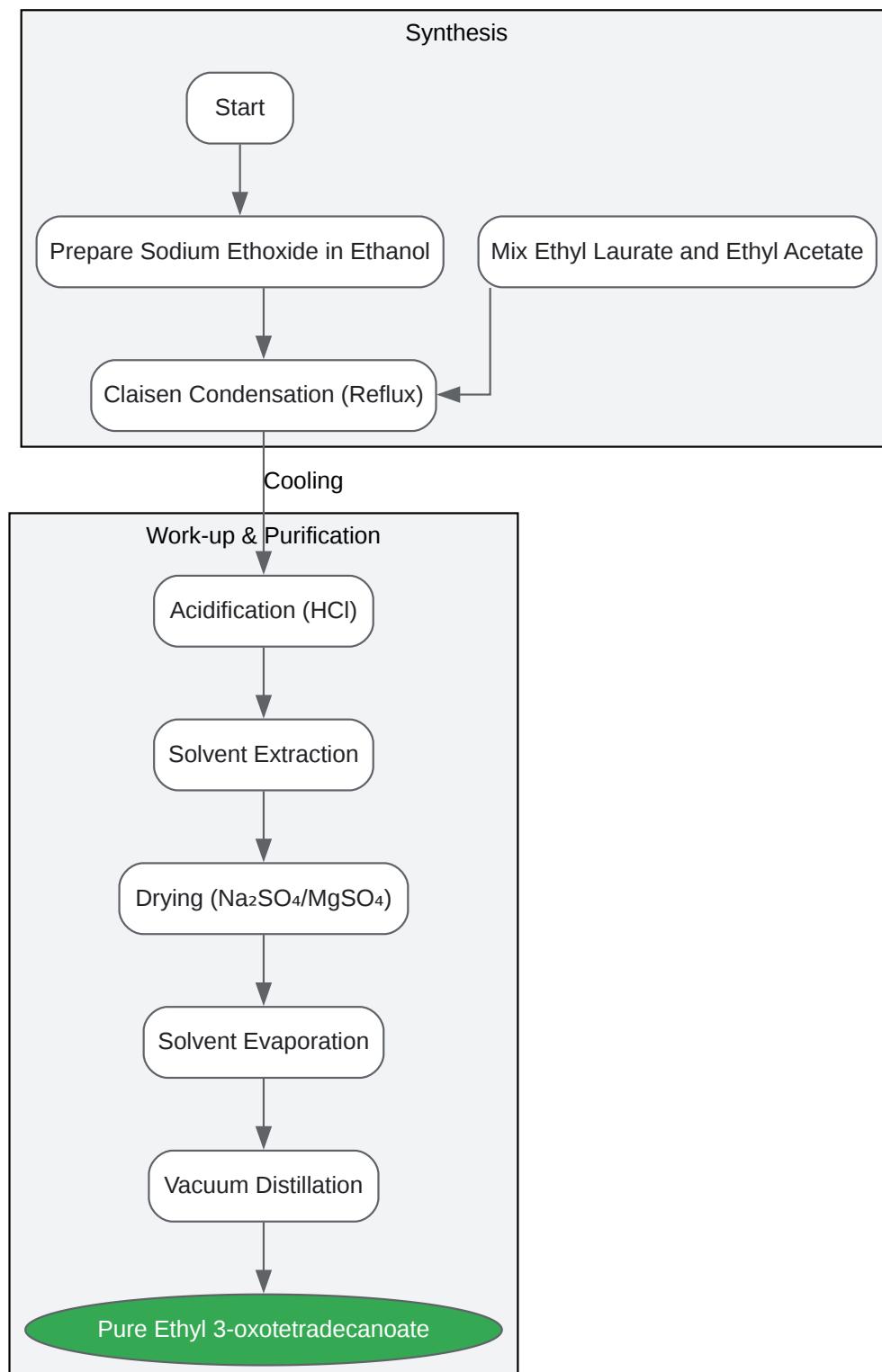
- **Reaction Setup:** In a dry round-bottom flask equipped with a reflux condenser, dropping funnel, and magnetic stirrer, dissolve sodium ethoxide in anhydrous ethanol under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Reactants:** A mixture of ethyl laurate and ethyl acetate is added dropwise to the stirred solution of sodium ethoxide at a controlled temperature.
- **Reaction:** The reaction mixture is heated to reflux and maintained at this temperature for several hours to ensure the completion of the condensation.
- **Work-up:** After cooling to room temperature, the reaction mixture is acidified with a dilute aqueous solution of hydrochloric acid. The organic layer is then separated, and the aqueous layer is extracted with a suitable solvent (e.g., diethyl ether or ethyl acetate).

- Purification: The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate or sodium sulfate, and the solvent is removed under reduced pressure using a rotary evaporator. The crude product can be further purified by vacuum distillation.

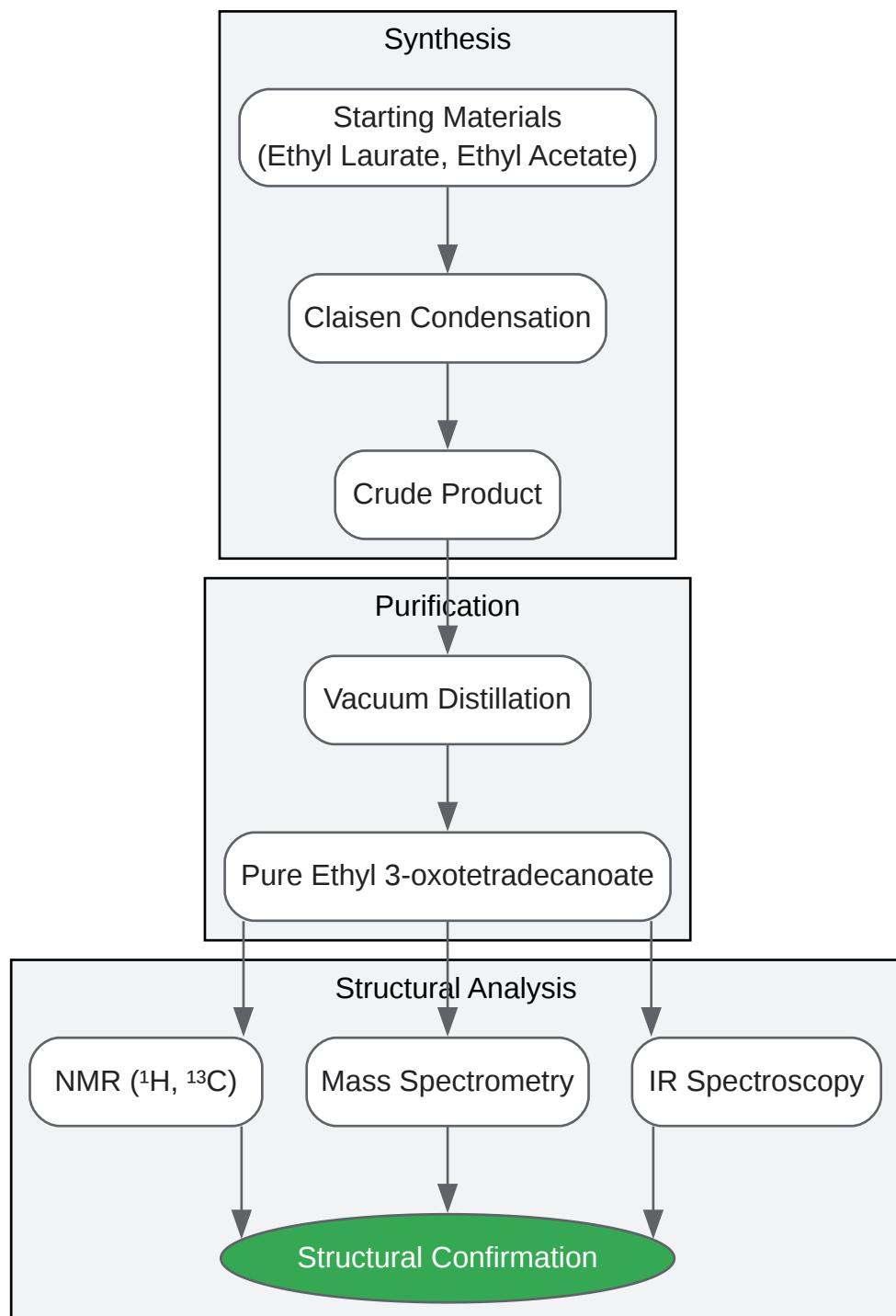
Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **Ethyl 3-oxotetradecanoate**.

Synthesis Workflow of Ethyl 3-oxotetradecanoate



Logical Flow of Synthesis and Analysis

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